

(3R)-Adonirubin: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3R)-Adonirubin

Cat. No.: B1148410

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Introduction: (3R)-Adonirubin, a red-orange ketocarotenoid, is a fascinating molecule with significant potential in the fields of biotechnology and pharmacology. As a biosynthetic intermediate in the astaxanthin pathway, it shares many of the beneficial biological activities of its more famous precursor, including potent antioxidant, anti-inflammatory, and anti-cancer properties. This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of (3R)-Adonirubin, focusing on its chemical properties, biological functions, and relevant experimental protocols. While the specific (3R) stereoisomer is of particular interest for stereoselective bioactivity studies, it is important to note that a distinct CAS number for this isomer is not readily available in public databases. The CAS number 4418-72-8 is commonly assigned to adonirubin, often referring to the racemic mixture ((3RS)-Adonirubin) or the (3S)-isomer, also known as phoenicoxanthin.^{[1][2][3]} The molecular formula for adonirubin is C₄₀H₅₂O₃.^{[1][2][3]}

Physicochemical Properties and Identification

A summary of the key physicochemical properties of adonirubin is presented in the table below. This data is crucial for its extraction, purification, and characterization.

Property	Value	Reference
CAS Number	4418-72-8 (generally for adonirubin/racemic mixture)	[1][2][3]
Molecular Formula	C40H52O3	[1][2][3]
Molecular Weight	580.85 g/mol	[3]
Appearance	Red-orange solid	[3]
Solubility	Soluble in DMSO	[3]
Synonyms	Phoenicoxanthin, (3S)-3-Hydroxy- β,β -carotene-4,4'-dione, 3-Hydroxycanthaxanthin	[2][3][4]

Biological Activities and Potential Therapeutic Applications

Adonirubin has demonstrated a range of biological activities that make it a compound of interest for further investigation. Its antioxidant capacity is a cornerstone of its therapeutic potential, contributing to its anti-tumor and anti-carcinogenic effects.

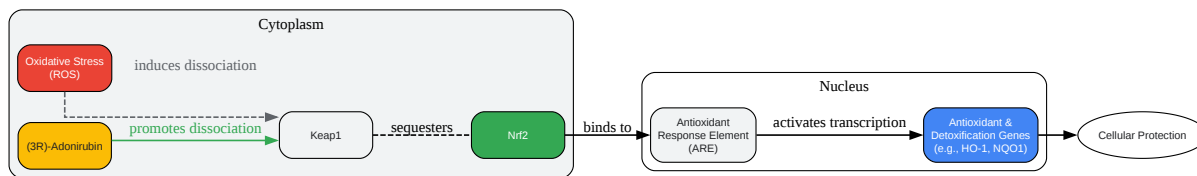
Biological Activity	Description	Key Findings	References
Antioxidant	Adonirubin effectively quenches singlet oxygen and inhibits lipid peroxidation.	Its antioxidant activity is comparable to that of astaxanthin.	[5]
Anti-tumor Promoting	It has been shown to inhibit the activation of the Epstein-Barr virus early antigen, a marker for tumor promotion.	Adonirubin exhibits significant inhibitory effects in in vitro assays.	[5]
Anti-carcinogenic	Studies have indicated its potential to suppress carcinogenesis in animal models.	It has shown efficacy in mouse skin tumor models.	[5]

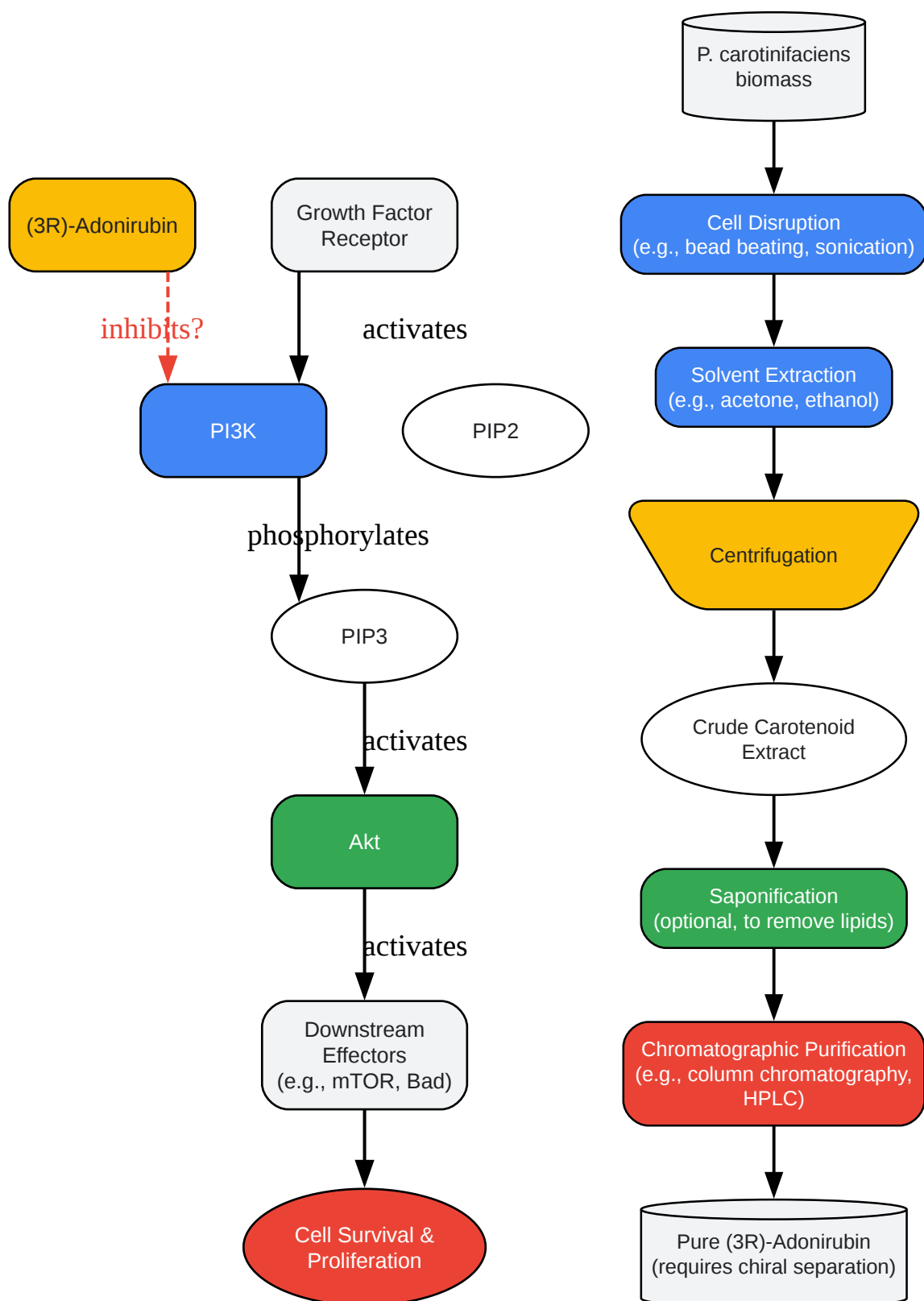
Signaling Pathways

The biological effects of adonirubin are likely mediated through the modulation of key cellular signaling pathways. While direct evidence for (3R)-Adonirubin is still emerging, the activities of structurally related carotenoids, such as astaxanthin and adonixanthin, provide strong indications of the pathways involved.

Proposed Nrf2-Mediated Antioxidant Response

The Keap1-Nrf2 pathway is a critical regulator of cellular antioxidant defenses.[6][7] Carotenoids, including adonixanthin, have been shown to activate Nrf2, leading to the transcription of antioxidant and detoxification genes. It is highly probable that adonirubin also activates this protective pathway.





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- To cite this document: BenchChem. [(3R)-Adonirubin: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148410#3r-adonirubin-cas-number-and-molecular-formula]

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